

# phenolphthalin CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Phenolphthalin*

Cat. No.: *B1214455*

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An In-depth Technical Guide to Phenolphthalein

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of phenolphthalein, a widely recognized phthalein dye. The document details its chemical properties, mechanisms of action, and key applications in laboratory and industrial settings, with a focus on information relevant to researchers, scientists, and professionals in drug development. The synonym "**phenolphthalin**" is sometimes used to refer to this compound.

## Core Chemical and Physical Data

A summary of the key quantitative data for phenolphthalein is presented below for easy reference.

Property	Value
CAS Number	77-09-8
Molecular Formula	C <sub>20</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	318.32 g/mol
Appearance	White to yellowish-white crystalline powder
Solubility	Slightly soluble in water; soluble in ethanol, ether
Melting Point	258-263 °C
pH Transition Range	pH 8.2 (colorless) to pH 10.0 (pink/fuchsia)[1][2][3][4]

## Mechanism of Action as a pH Indicator

Phenolphthalein is extensively used as an indicator in acid-base titrations due to its distinct color change that is dependent on the pH of the solution.[1][2][3][5] This change in color is a result of structural rearrangements of the molecule.

- **Acidic to Neutral Conditions (pH < 8.2):** In acidic and neutral solutions, phenolphthalein exists in its nonionized lactone form, which is colorless.[1][3][5]
- **Basic Conditions (pH 8.2 - 10.0):** As the pH increases and the solution becomes basic, the lactone ring opens, and the molecule is doubly deprotonated to form a quinoid structure.[1][3] This new form has an extended conjugated system, which allows it to absorb light in the visible spectrum, resulting in a pink to fuchsia color.[1]
- **Strongly Basic Conditions (pH > 12):** In very strongly basic solutions, the pink color of phenolphthalein slowly fades to colorless. This is due to the formation of an  $\text{In}(\text{OH})^{3-}$  form, which disrupts the conjugated system.[1][5]
- **Strongly Acidic Conditions (pH < 0):** Under strongly acidic conditions, phenolphthalein can become protonated, leading to an orange coloration.[3][5]

pH-dependent structural forms of phenolphthalein.

## Experimental Protocols

### Preparation of 1% (w/v) Phenolphthalein Indicator Solution

This protocol outlines the preparation of a 1% weight by volume phenolphthalein solution, commonly used in acid-base titrations.

#### Materials:

- Phenolphthalein powder
- Ethanol (95% or higher)
- Distilled water
- Precision balance
- 100 mL beaker
- 50 mL measuring cylinder
- Stirring rod
- 100 mL volumetric flask
- Storage bottle

#### Procedure:

- Weigh out 1.0 g of phenolphthalein powder using a precision balance.
- Measure 50 mL of ethanol and transfer it to the 100 mL beaker.
- Add the weighed phenolphthalein powder to the ethanol in the beaker.
- Stir the mixture with a stirring rod until the phenolphthalein is completely dissolved.

- Slowly add distilled water to the beaker to bring the total volume to approximately 90 mL while stirring.
- Carefully transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add distilled water to the volumetric flask until the bottom of the meniscus reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the final solution to a labeled storage bottle.

## Acid-Base Titration Using Phenolphthalein Indicator

This protocol describes the use of phenolphthalein to determine the endpoint of a titration between a strong acid (e.g., HCl) and a strong base (e.g., NaOH).

Materials:

- Standardized solution of NaOH (e.g., 0.1 M)
- Solution of HCl of unknown concentration
- 1% Phenolphthalein indicator solution
- Burette
- Pipette (e.g., 25 mL)
- Erlenmeyer flask
- White tile or paper

Procedure:

- Rinse the burette with a small amount of the NaOH solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette a known volume (e.g., 25.0 mL) of the HCl solution into a clean Erlenmeyer flask.
- Add 2-3 drops of the 1% phenolphthalein indicator solution to the HCl in the flask. The solution should remain colorless.
- Place the Erlenmeyer flask on a white tile or paper under the burette to easily observe the color change.
- Slowly add the NaOH solution from the burette to the HCl solution while constantly swirling the flask.
- As the endpoint is approached, the pink color will start to appear where the NaOH is added and will disappear upon swirling. Add the NaOH dropwise at this stage.
- The endpoint is reached when the addition of a single drop of NaOH solution causes a faint but permanent pink color to persist for at least 30 seconds.<sup>[6]</sup>
- Record the final burette reading. The volume of NaOH used is the difference between the final and initial readings.
- Repeat the titration at least two more times to obtain concordant results.

## Biological Activity and Toxicology

### Former Use as a Laxative

Phenolphthalein was widely used as a stimulant laxative for over a century.<sup>[3][4][5][7]</sup> Its laxative effect is due to the stimulation of the intestinal mucosa.<sup>[4][8]</sup> However, its use in over-the-counter laxatives was discontinued following concerns about its potential carcinogenicity.<sup>[3][5][7]</sup>

### Carcinogenicity

Studies in experimental animals have provided sufficient evidence for the carcinogenicity of phenolphthalein.<sup>[9]</sup> Oral exposure to phenolphthalein has been shown to cause tumors in

multiple tissue sites in rats and mice.[9][10] As a result, the International Agency for Research on Cancer (IARC) has classified phenolphthalein as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans".[11] The U.S. National Toxicology Program has also concluded that phenolphthalein is reasonably anticipated to be a human carcinogen.[9]

## Metabolism

In the body, phenolphthalein is absorbed from the gastrointestinal tract and undergoes extensive metabolism.[9] The primary metabolite is phenolphthalein glucuronide, which is formed in the intestinal epithelium and liver.[9][11][12] This conjugate is then eliminated primarily in the bile.[9][12]

## Other Applications

- **Kastle-Meyer Test:** A reduced, colorless form of phenolphthalein, known as **phenolphthalin**, is used in the Kastle-Meyer test to presumptively identify the presence of blood.[5] In the presence of hemoglobin and an oxidizing agent (hydrogen peroxide), **phenolphthalin** is oxidized back to phenolphthalein, resulting in a pink color.[5]
- **Concrete Carbonation Test:** The pH sensitivity of phenolphthalein is utilized to test the depth of carbonation in concrete.[5][9] Normal concrete has a high pH and will turn pink when a phenolphthalein solution is applied, whereas carbonated concrete has a lower pH and will remain colorless.[8]
- **Disappearing Inks:** Phenolphthalein is a component in some disappearing inks, where its color change in the presence of a base and subsequent fading due to reaction with atmospheric carbon dioxide is exploited.[5][8]

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- To cite this document: BenchChem. [phenolphthalin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214455#phenolphthalin-cas-number-and-molecular-weight]

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